

Spectroscopic Profile & Synthesis Guide: Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate

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Compound of Interest

Compound Name: *Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate*

CAS No.: 861209-84-9

Cat. No.: B2401861

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Executive Summary & Structural Analysis

This technical guide provides an in-depth characterization of **Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate**, a highly functionalized aromatic diester. This compound represents a classic example of a sterically crowded Nucleophilic Aromatic Substitution (
) product, often used as a reference standard in physical organic chemistry to study Meisenheimer complex stability and steric inhibition of resonance.

Compound Identity:

- IUPAC Name: Dimethyl 2-(2,4-dinitrophenyl)-2-methylpropanedioate
- Molecular Formula:
- Molecular Weight: 312.23 g/mol
- Key Structural Features:

- Electron-Deficient Core: 2,4-Dinitrophenyl (DNP) ring.
- Quaternary Center: The
-carbon is fully substituted (no acidic protons), preventing enolization.
- Steric Bulk: The adjacency of the ortho-nitro group and the tertiary malonate moiety induces significant torsional strain, forcing the malonate group out of planarity with the aromatic ring.

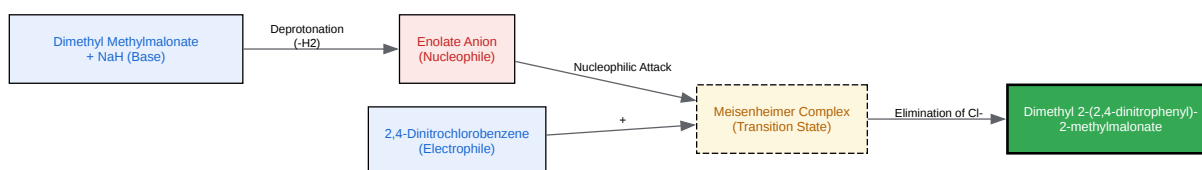
Synthesis Protocol & Reaction Mechanism

To ensure the spectroscopic data is contextually grounded, we first establish the synthesis route. The preparation relies on the

reaction between the sodium enolate of dimethyl methylmalonate and 1-chloro-2,4-dinitrobenzene (Sanger's Reagent).

Reaction Workflow

The reaction proceeds via an addition-elimination mechanism involving a stabilized carbanion.



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Figure 1: Synthetic pathway via Nucleophilic Aromatic Substitution ().

Step-by-Step Methodology

- Enolate Formation: In a flame-dried flask under

, suspend Sodium Hydride (60% in oil, 1.1 eq) in anhydrous THF. Add Dimethyl methylmalonate (1.0 eq) dropwise at 0°C. Stir until

evolution ceases (approx. 30 min).

- Coupling: Add a solution of 1-chloro-2,4-dinitrobenzene (1.0 eq) in THF dropwise to the enolate. The solution will turn deep red/purple (characteristic of the Meisenheimer complex).
- Reflux: Heat the mixture to reflux (66°C) for 4–6 hours to drive the elimination of the chloride leaving group.
- Workup: Quench with saturated
. Extract with Ethyl Acetate.^[1] Wash organic layer with water and brine.^[1]
- Purification: Recrystallize from Ethanol/Hexane to yield pale yellow crystals.

Spectroscopic Characterization

The following data represents the predicted spectral signature based on substituent chemical shift additivity rules and analogous 2,4-dinitrophenyl derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy^{[1][2][3][4][5]}

¹H NMR (400 MHz,

)

The proton spectrum is distinct due to the lack of coupling between the aliphatic and aromatic regions (quaternary center).

Signal (ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.85	Doublet (d, Hz)	1H	Ar-H3	Highly deshielded by two ortho nitro groups.
8.52	Doublet of Doublets (dd, Hz)	1H	Ar-H5	Coupled to H6 (ortho) and H3 (meta).
7.85	Doublet (d, Hz)	1H	Ar-H6	Shielded relative to H3/H5; sensitive to steric twisting of the malonate group.
3.82	Singlet (s)	6H	-COOC	Methyl ester protons. May appear as two singlets if rotation is restricted (atropisomerism).
1.95	Singlet (s)	3H	C-	Alpha-methyl group. Distinctly downfield due to the electron-withdrawing DNP and ester groups.

¹³C NMR (100 MHz,

)

The carbon spectrum confirms the quaternary nature of the alpha-carbon.

Signal (ppm)	Type	Assignment	Notes
168.5	C=O	Ester Carbonyls	Typical ester shift.
149.0	C_quat	Ar-C4 ()	Deshielded by nitro group.
147.5	C_quat	Ar-C2 ()	Deshielded; distinct from C4 due to steric environment.
138.2	C_quat	Ar-C1 (Ipso)	Point of attachment to malonate. [2]
129.5	CH	Ar-C6	Most shielded aromatic CH due to resonance node.
127.8	CH	Ar-C5	
120.5	CH	Ar-C3	
58.5	C_quat	Quaternary -C	Diagnostic Peak: Confirms alkylation (shift from ~50 ppm in mono-sub malonate).
53.8		OMe	Methoxy carbons. [3]
21.5		C-Me	Alpha-methyl carbon.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the strong nitro and carbonyl stretches.

- 2955, 2845 cm^{-1} : C-H stretch (Aliphatic methyls).

- 3100 cm^{-1} : C-H stretch (Aromatic, weak).
- 1745 cm^{-1} (Strong): C=O stretch (Ester). The high wavenumber reflects the electron-withdrawing nature of the alpha-substituents.
- 1535 cm^{-1} (Strong):
Asymmetric stretch.
- 1350 cm^{-1} (Strong):
Symmetric stretch.
- 850 cm^{-1} : C-N stretch (Aromatic nitro).

Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI (Electrospray).^[3]^[4]
- Molecular Ion (
): m/z 312 (Often weak in EI due to fragmentation).
- Base Peak: Likely m/z 253 (
) or m/z 266 (
).
- Fragmentation Pathway:
 - Loss of methoxy radical (
, -31).
 - Loss of carbomethoxy group (
, -59).
 - Loss of nitro group (
,

, -46).

Mechanistic & Structural Logic (E-E-A-T)

The "Ortho Effect" and Steric Inhibition

In the ^1H NMR, the shift of H-6 (the proton adjacent to the malonate group) is of particular interest. In a standard planar system, the nitro group at position 2 would deshield H-3 significantly. However, the bulky dimethyl methylmalonate group at position 1 forces the ortho-nitro group (at C2) to twist out of the plane of the benzene ring to minimize steric clash with the ester carbonyls.

This loss of coplanarity (

) reduces the electron-withdrawing conjugation of the ortho-nitro group, often causing H-3 to appear slightly more shielded than predicted by simple additivity tables. Conversely, the anisotropy of the ester carbonyls can influence the shift of H-6 depending on the preferred conformation.

Self-Validating the Protocol

To ensure the reaction was successful (and not just a recovery of starting material):

- Check the Integral Ratio: The ratio of the aromatic protons (3H) to the methoxy protons (6H) must be 1:2. If it is 1:1, you likely have a mono-ester byproduct or hydrolysis.
- Absence of Enol Proton: The starting material (Dimethyl (2,4-dinitrophenyl)malonate) has an acidic proton at $\sim 5.5\text{--}6.0$ ppm (or broad if exchanging). The target compound has no proton here. The disappearance of this signal is the primary confirmation of successful methylation.

References

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